

Technical Guide: Spectroscopic Profile of 9H-Fluoren-2-amine, Hydrochloride

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Compound of Interest

Compound Name: 9H-Fluoren-2-amine,
hydrochloride

CAS No.: 5178-55-2

Cat. No.: B1656243

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Executive Summary & Chemical Identity

9H-Fluoren-2-amine hydrochloride (also known as 2-Aminofluorene HCl) is the stabilized ammonium salt of the mutagenic arylamine 2-aminofluorene. It is primarily utilized as a positive control in genotoxicity assays (e.g., Ames test) and as a synthetic intermediate for fluorenyl-based dyes and probes.

Unlike the free base, the hydrochloride salt exhibits enhanced water solubility and oxidative stability. Researchers must rigorously distinguish the 2-isomer (amine at the aromatic ring) from the 9-isomer (amine at the bridgehead carbon), as their reactivities and spectral signatures differ fundamentally.

Chemical Identifiers

Property	Data
Systematic Name	9H-Fluoren-2-amine, hydrochloride
Parent Compound	9H-Fluoren-2-amine (Free Base)
Parent CAS	153-78-6 (Free Base)
Salt CAS	Not widely assigned (Often cited as 153-78-6 HCl)
Molecular Formula	(Salt) / (Base)
Molecular Weight	217.70 g/mol (Salt) / 181.24 g/mol (Base)
Appearance	White to off-white crystalline solid (darkens on oxidation)

Synthesis & Preparation Protocol

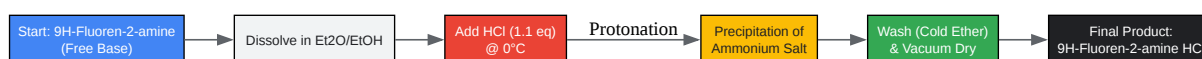
Commercial samples of 2-aminofluorene are often supplied as the free base. For analytical stability or aqueous applications, conversion to the hydrochloride salt is required.

Protocol: Acid-Base Precipitation

Objective: Conversion of 9H-Fluoren-2-amine to its hydrochloride salt.

- Dissolution: Dissolve 1.0 eq of 9H-Fluoren-2-amine in a minimal volume of anhydrous diethyl ether or ethanol.
 - Note: If the solution is dark, treat with activated charcoal and filter through Celite to remove oxidation products (fluorenone derivatives).
- Protonation: Under constant stirring at _____, add 1.1 eq of 2M HCl in diethyl ether (or concentrated aqueous HCl dropwise).
- Precipitation: The hydrochloride salt will precipitate immediately as a white solid.

- Isolation: Filter the solid under vacuum (Büchner funnel).
- Washing: Wash the filter cake
with cold diethyl ether to remove unreacted free base and impurities.
- Drying: Dry in a vacuum desiccator over
for 4 hours.



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Figure 1: Workflow for the conversion of 2-aminofluorene to its hydrochloride salt.

Spectroscopic Analysis

A. Nuclear Magnetic Resonance (NMR)

The transition from free base to hydrochloride salt induces specific "diagnostic shifts." The most prominent change occurs in the amine protons and the aromatic protons ortho to the nitrogen (Positions 1 and 3), which shift downfield due to the loss of the nitrogen lone pair's shielding effect.

Solvent Selection: DMSO-

is required for the hydrochloride salt due to solubility and to observe the exchangeable ammonium protons.

Comparative

NMR Table (DMSO-

, 400 MHz)

Assignment	Free Base (ppm) [Ref 1]	HCl Salt (ppm) [Diagnostic]	Structural Rationale
-NH (Amine)	5.0 - 5.5 (s, 2H)	9.5 - 10.5 (br s, 3H)	Protonation converts to ; signal broadens and shifts significantly downfield.
C1-H (Ortho)	~6.8 (s)	7.2 - 7.5	Loss of electron donation (+M effect) from N leads to deshielding.
C3-H (Ortho)	~6.6 (d)	7.0 - 7.3	Similar deshielding effect as C1.
C9-H2 (Bridge)	3.7 - 3.8 (s, 2H)	3.8 - 3.9 (s, 2H)	The methylene bridge is insulated; shift is minimal but slightly downfield due to cationic charge.
Aromatic Bulk	7.1 - 7.7 (m)	7.3 - 7.9 (m)	General aromatic core protons (C4-C8) remain relatively stable.

Critical QC Check:

- If the peak at ~3.8 ppm (C9-H2) disappears and a new signal appears at ~190 ppm in (or IR C=O stretch), the sample has oxidized to 2-aminofluorenone.
- If the C9-H2 signal integrates to 1H and shifts to ~5.0 ppm, the amine is likely at the 9-position (9-aminofluorene).

B. Infrared Spectroscopy (FT-IR)

IR is the fastest method to confirm salt formation.

- Free Base:
 - N-H Stretch: Distinct doublet (symmetric/asymmetric) between $3300\text{--}3450\text{ cm}^{-1}$.
 - C-N Stretch: Strong band at $\sim 1280\text{ cm}^{-1}$ (aromatic amine).[\[1\]](#)
- Hydrochloride Salt:
 - N-H Stretch: The sharp doublet disappears. It is replaced by a broad, strong "ammonium band" spanning $2600\text{--}3200\text{ cm}^{-1}$. This often overlaps with aromatic C-H stretches.
 - Amine Salt Bending: New bands appear around $1500\text{--}1600\text{ cm}^{-1}$ (N-H deformation).

C. Mass Spectrometry (MS)

In standard MS (ESI or EI), the hydrochloride salt dissociates. You will rarely see the molecular ion of the salt itself.

- Ionization Pathway:

or
- Diagnostic Peaks:
 - m/z 181.1:

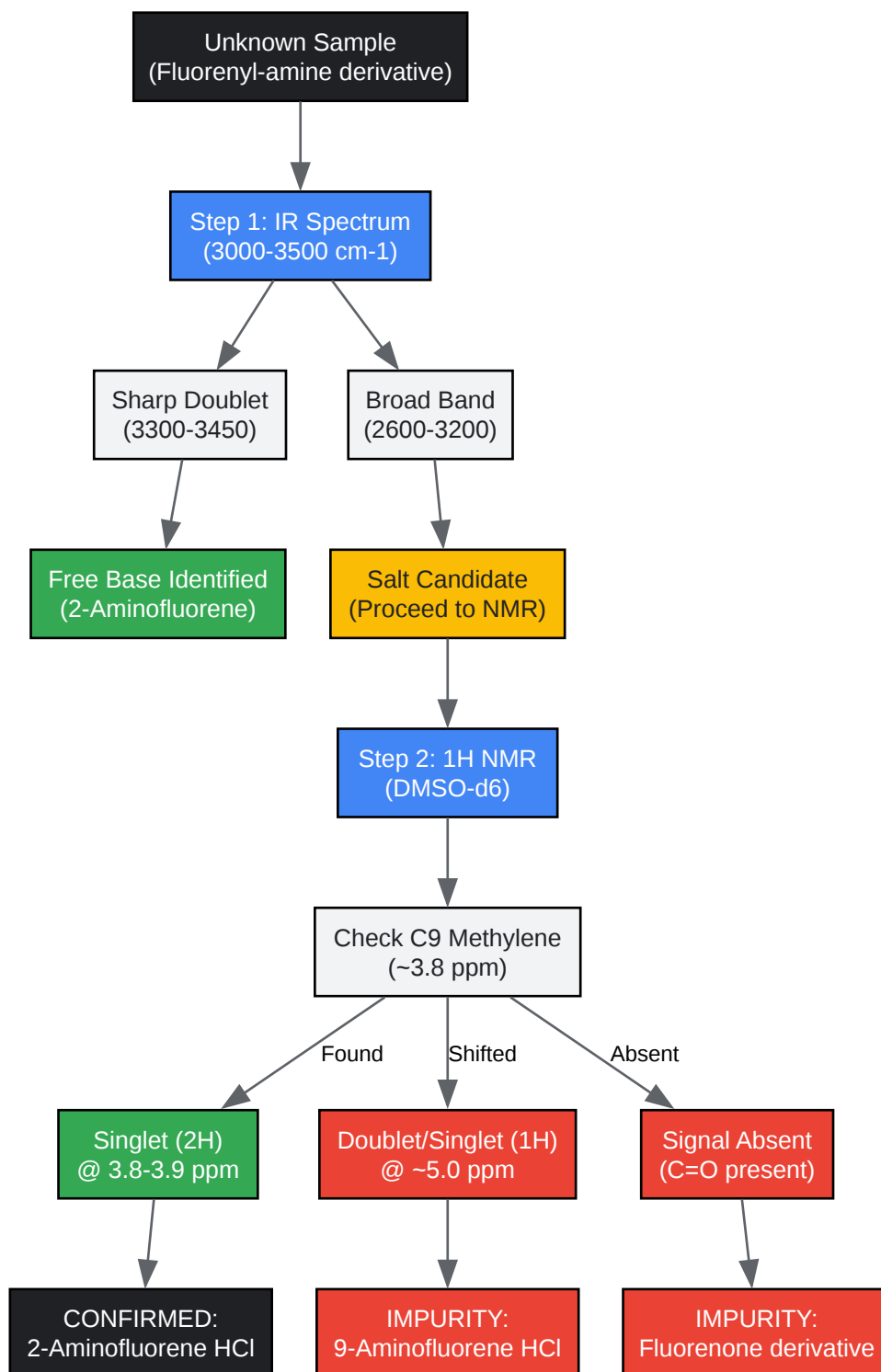
(Base peak in ESI). Corresponds to the protonated free base.
 - m/z 180.1:

(Molecular ion in EI).
 - m/z 152.1: Loss of

fragment (characteristic of aromatic amines).

Diagnostic Logic & Quality Control

To ensure the integrity of the compound, use the following logic tree to interpret spectral data.



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Figure 2: Spectroscopic decision tree for validating 9H-Fluoren-2-amine HCl.

References

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